

Technical Guide: Spectroscopic Profiling of 4-Hydroxythiophene-2-carbonitrile

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Compound of Interest

Compound Name: 4-Hydroxythiophene-2-carbonitrile

CAS No.: 256495-21-3

Cat. No.: B14251627

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Executive Summary & Structural Dynamics

Compound: **4-Hydroxythiophene-2-carbonitrile** CAS Registry Number: 40066-26-0 (Generic for hydroxy-cyanothiophenes; specific isomer verification required) Formula: C_5H_3NOS

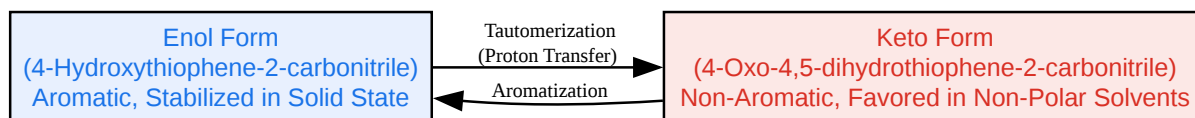
Molecular Weight: 125.15 g/mol

This compound represents a critical scaffold in medicinal chemistry, particularly as a bioisostere for phenolic rings in kinase inhibitors. Its structural characterization is complicated by keto-enol tautomerism, a phenomenon where the compound exists in equilibrium between the aromatic enol form (4-hydroxy) and the non-aromatic keto form (4-oxo-4,5-dihydrothiophene).

While the enol form is typically stabilized in the solid state (as confirmed by the CCDC blind test Target II, Blake et al., 1999), solution-phase behavior is solvent-dependent. The electron-withdrawing nitrile group at position 2 increases the acidity of the hydroxyl proton, influencing this equilibrium.

Tautomeric Equilibrium

The following diagram illustrates the dynamic equilibrium critical for interpreting NMR data.



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Figure 1: Keto-Enol tautomerism of **4-Hydroxythiophene-2-carbonitrile**.

Synthesis & Isolation Strategy

To obtain a pure sample for spectroscopic analysis, the compound is typically synthesized via the Fiessemann synthesis or modified Gewald reaction.

Protocol Summary:

- Reactants: Methyl thioglycolate + 3-methoxyacrylonitrile (or similar propiolate derivative).
- Conditions: Base-catalyzed cyclization (e.g., NaOMe/MeOH).
- Purification: Acidification of the reaction mixture precipitates the crude product. Recrystallization from water/ethanol is required to isolate the stable enol form.

Spectroscopic Data Analysis[1][2][3][4][5]

A. Mass Spectrometry (MS)

Method: EI (Electron Impact) or ESI- (Electrospray Ionization, Negative Mode). Rationale: The acidic phenol-like OH makes ESI- highly sensitive.

Ion Type	m/z	Interpretation
$[M]^+$ (EI)	125	Molecular ion (Base peak in EI).
$[M-H]^-$ (ESI)	124	Deprotonated molecular ion (Dominant in Negative Mode).
$[M-CO]^+$	97	Loss of Carbon Monoxide (Characteristic of phenols/enols).
$[M-HCN]^+$	98	Loss of Hydrogen Cyanide (Characteristic of nitriles).
$[C_3HHS]^+$	71	Thiophene ring fragmentation.

Fragmentation Pathway (EI):

- Molecular Ion (m/z 125)

Loss of CO

m/z 97 (Thiete intermediate).

- Molecular Ion (m/z 125)

Loss of HCN

m/z 98 (Furan-like species).

B. Infrared Spectroscopy (IR)

Method: FT-IR (ATR or KBr disk). Critical Diagnostic: The presence of a sharp nitrile band and the nature of the OH band (broad vs. sharp) determines the tautomeric state.

Frequency (cm ⁻¹)	Intensity	Assignment	Notes
3200–3400	Broad/Strong	O-H Stretch	Indicates Enol form (H-bonded).
2210–2230	Sharp/Medium	C≡N Stretch	Diagnostic for Nitrile.
1680–1710	Weak/Medium	C=O Stretch	Only if Keto tautomer is present.
1500–1600	Medium	C=C Aromatic	Thiophene ring breathing.
1250–1300	Strong	C-O Stretch	Phenolic C-O bond.

C. Nuclear Magnetic Resonance (NMR)

Solvent Choice: DMSO-d₆ is the preferred solvent. Reasoning: DMSO stabilizes the enol form through hydrogen bonding and prevents rapid proton exchange, allowing for the observation of the hydroxyl proton. In CDCl₃, the compound may show broadened signals or partial keto-character.

¹H NMR Data (400 MHz, DMSO-d₆)

Note: Numbering based on Thiophene S=1, CN=2, OH=4.

Shift (δ, ppm)	Multiplicity	Integration	Assignment	Coupling (J)
10.5 – 11.0	Broad Singlet	1H	OH	Exchangeable with D ₂ O.
7.60 – 7.65	Doublet (d)	1H	H-5	J ≈ 3.5 Hz (Couples to H-3).
7.05 – 7.10	Doublet (d)	1H	H-3	J ≈ 3.5 Hz (Meta-like coupling).

Interpretation:

- The H-5 proton is most deshielded due to the adjacent Sulfur and the electron-withdrawing effect of the ring.
- The H-3 proton is shielded relative to H-5 due to the ortho-position of the electron-donating OH group (despite the CN group).
- Keto-Form Signals (if present): Look for a methylene singlet (CH₂) around 3.8–4.0 ppm (H-5 protons in the keto form) and absence of the aromatic H-5 doublet.

¹³C NMR Data (100 MHz, DMSO-d₆)

Shift (δ, ppm)	Type	Assignment
156.0 – 158.0	Quaternary (C)	C-4 (C-OH)
130.0 – 135.0	Methine (CH)	C-5
118.0 – 122.0	Methine (CH)	C-3
114.0 – 115.0	Quaternary (C)	CN (Nitrile)
105.0 – 110.0	Quaternary (C)	C-2 (C-CN)

Experimental Protocols

Protocol 1: NMR Sample Preparation (Self-Validating)

- Dryness Check: Ensure the NMR tube is oven-dried. Moisture promotes rapid proton exchange, obliterating the OH signal.
- Solvent: Use DMSO-d₆ (99.9% D) from a fresh ampoule.
- Concentration: Dissolve ~5-10 mg of sample in 0.6 mL solvent.
- Validation: Run a standard ¹H scan. If the OH peak is missing or extremely broad, add 1 drop of D₂O and re-run. The disappearance of a peak at ~10.8 ppm confirms it was the OH.

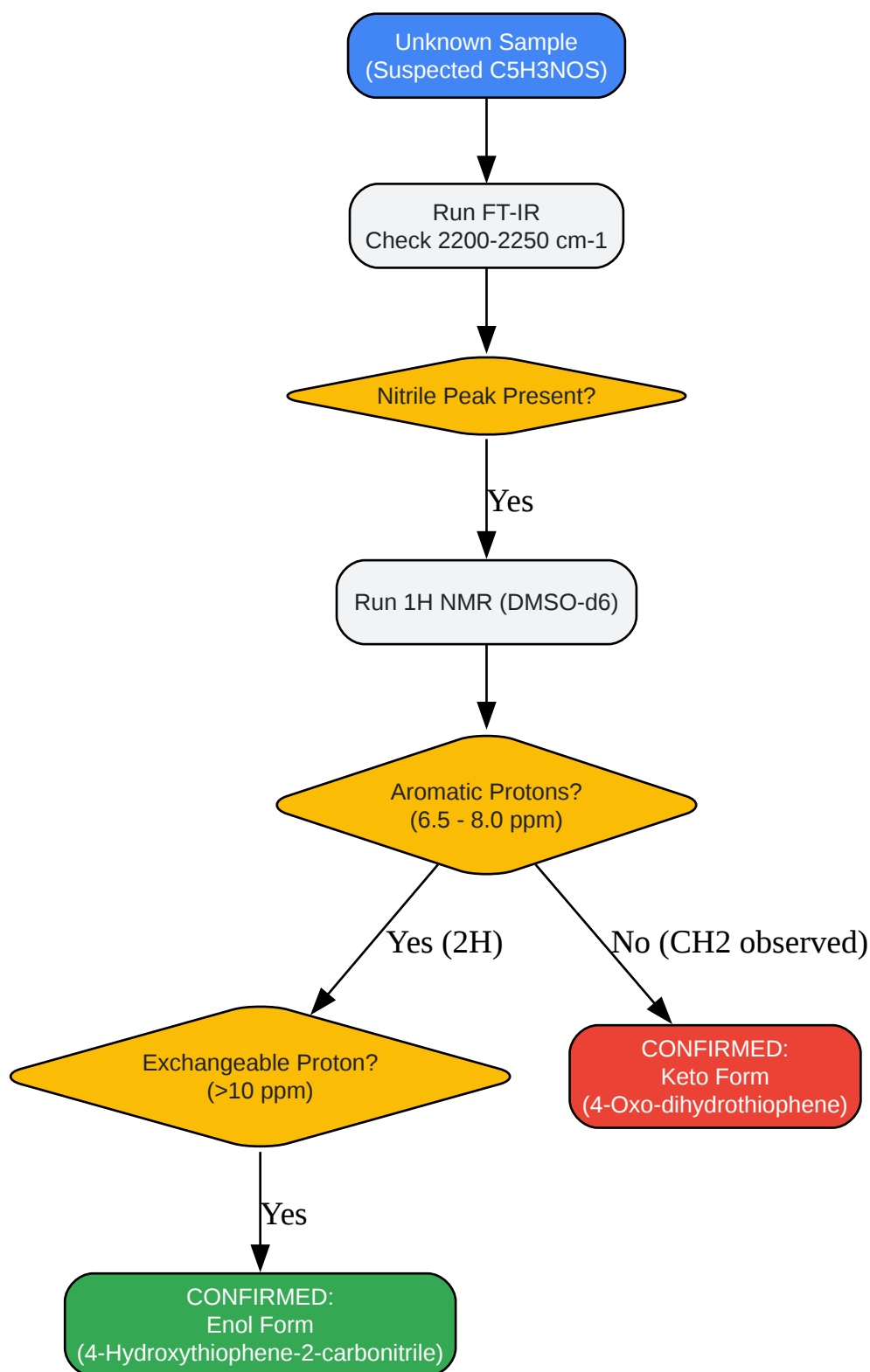
Protocol 2: IR Analysis (Differentiation of Polymorphs)

- Technique: ATR (Attenuated Total Reflectance) is preferred over KBr to avoid moisture absorption.

- Procedure: Place solid crystal on the diamond window. Apply high pressure.
- Checkpoint: If a strong band appears at $\sim 1700\text{ cm}^{-1}$, the sample may have degraded or tautomerized to the keto form (common in solution residues). Recrystallize if necessary.

Structural Elucidation Workflow

The following Graphviz diagram outlines the logic flow for confirming the structure of **4-Hydroxythiophene-2-carbonitrile**.



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Figure 2: Decision tree for spectroscopic validation of **4-Hydroxythiophene-2-carbonitrile**.

References

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- To cite this document: BenchChem. [Technical Guide: Spectroscopic Profiling of 4-Hydroxythiophene-2-carbonitrile]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b14251627/docs#technical-guide-spectroscopic-profiling-of-4-hydroxythiophene-2-carbonitrile\]](https://www.benchchem.com/product/b14251627/docs#technical-guide-spectroscopic-profiling-of-4-hydroxythiophene-2-carbonitrile)

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